

# troubleshooting Z-Yvad-fmk insolubility in aqueous solutions

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## Compound of Interest

Compound Name: Z-Yvad-fmk

Cat. No.: B1150350

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## Z-Yvad-fmk Solubility Troubleshooting Center

This technical support center provides guidance for researchers, scientists, and drug development professionals encountering solubility issues with the caspase-1 inhibitor, **Z-Yvad-fmk**, in aqueous solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Z-Yvad-fmk**?

A1: **Z-Yvad-fmk** is practically insoluble in water and ethanol.<sup>[1][2]</sup> The recommended solvent for creating a stock solution is high-purity, anhydrous dimethyl sulfoxide (DMSO).<sup>[3][4][5]</sup> Using fresh, high-quality DMSO is critical, as moisture can significantly reduce the solubility of the compound.<sup>[2][4][5]</sup>

Q2: What is a typical concentration for a **Z-Yvad-fmk** stock solution?

A2: Stock solution concentrations typically range from 10 mM to 20 mM in DMSO.<sup>[3][6]</sup> Some suppliers indicate a maximum solubility in DMSO as high as 100 mg/mL (158.56 mM) or even 250 mg/mL (396.41 mM).<sup>[2][7]</sup> However, for most applications, a 10 mM or 20 mM stock is sufficient and easier to work with.

Q3: My **Z-Yvad-fmk** precipitated when I added it to my aqueous cell culture medium. What went wrong?

A3: Precipitation upon addition to aqueous solutions is the most common issue with **Z-Yvad-fmk** due to its hydrophobic nature. This typically occurs when the stock solution is diluted directly into the aqueous buffer or medium in a large volume, causing the compound to crash out of solution. The final concentration of DMSO in your culture medium may also be too low to maintain solubility.

Q4: How can I prevent **Z-Yvad-fmk** from precipitating in my experiment?

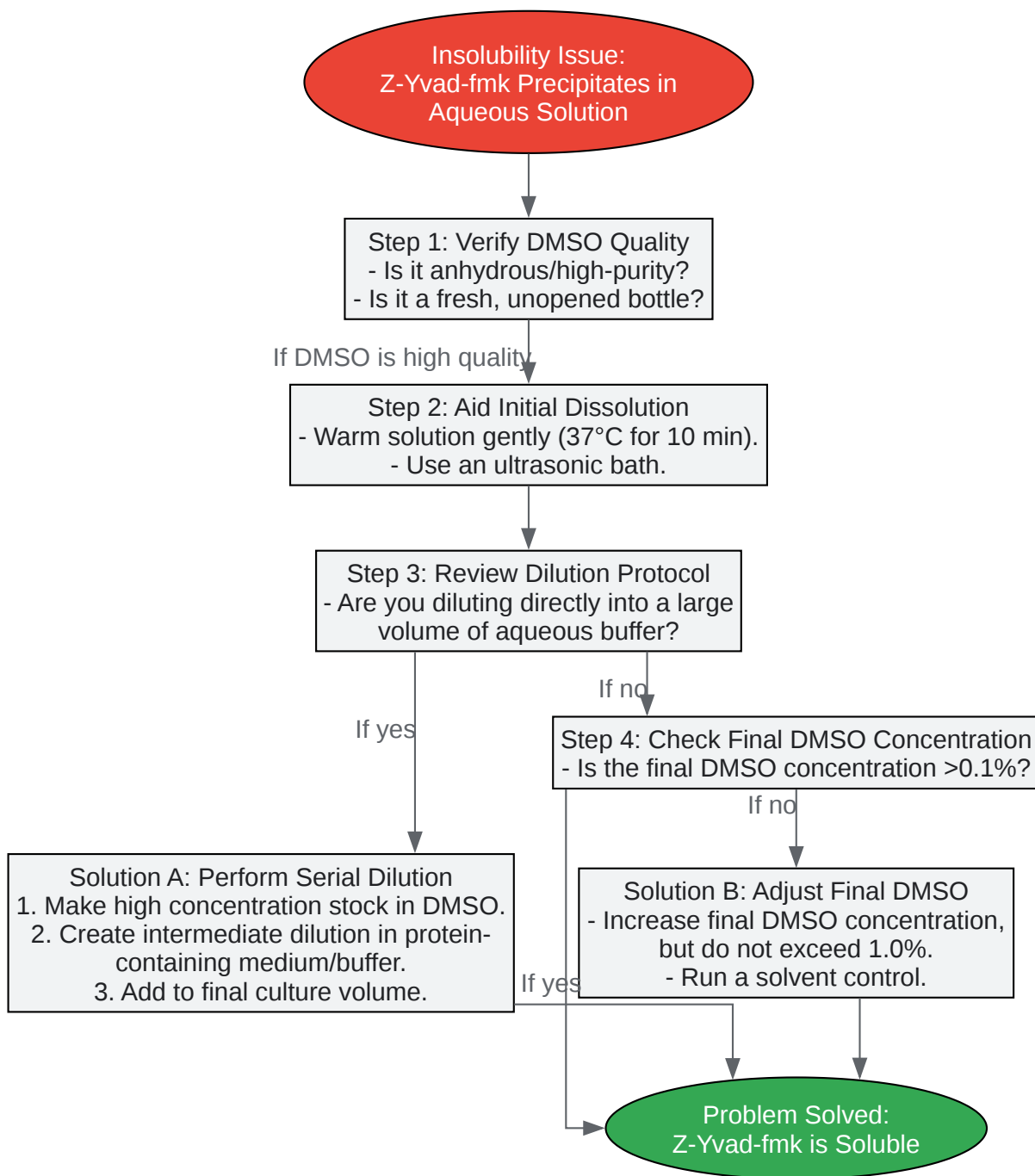
A4: To prevent precipitation, it is crucial to perform serial dilutions. First, create a high-concentration stock solution in 100% DMSO. Then, make an intermediate dilution of this stock in a small volume of protein-containing buffer (like PBS + 1% BSA) or complete cell culture medium before adding it to the final culture volume.<sup>[3]</sup> This allows for a more gradual solvent exchange and helps to keep the compound in solution. Additionally, ensure the final DMSO concentration in your experiment does not exceed 1.0%, as higher concentrations can be toxic to cells.<sup>[3]</sup>

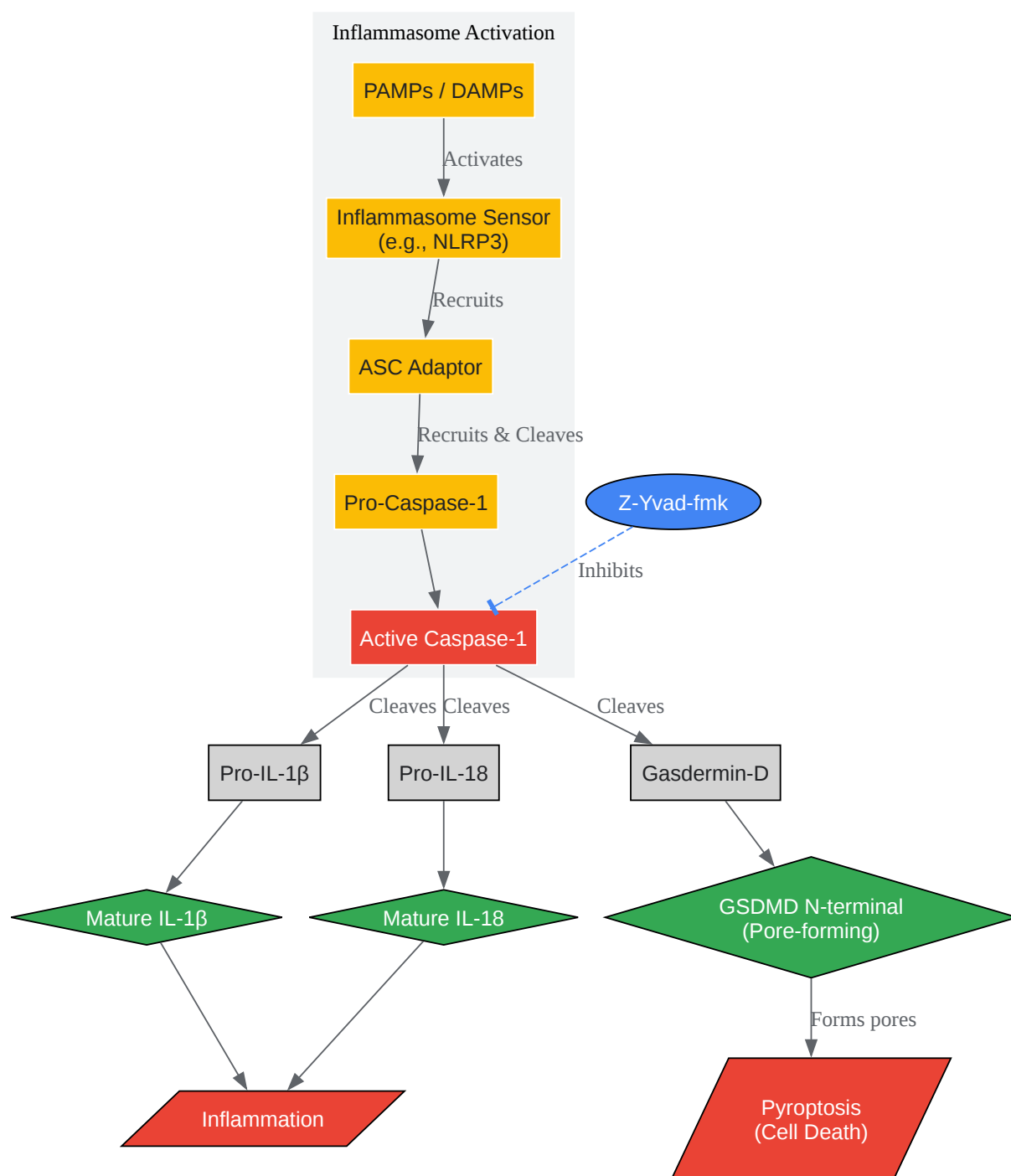
Q5: What are the recommended storage conditions for **Z-Yvad-fmk**?

A5: The lyophilized powder should be stored at -20°C and is stable for up to three years.<sup>[2]</sup> Once reconstituted in DMSO, the stock solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C.<sup>[2][3][8]</sup> Under these conditions, the stock solution is stable for up to 6 months.<sup>[3][9]</sup>

## Troubleshooting Guide

If you are experiencing issues with **Z-Yvad-fmk** solubility, follow this troubleshooting workflow:





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